

ER ligand-7 solubility and stability for experimental use

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Compound of Interest

Compound Name: *ER ligand-7*

Cat. No.: *B15621829*

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Application Notes and Protocols for ER Ligand-7

For Researchers, Scientists, and Drug Development Professionals

Abstract

ER ligand-7 is a valuable research compound identified as a ligand for the Estrogen Receptor (ER), playing a crucial role in the synthesis of Proteolysis Targeting Chimeras (PROTACs) such as ER Degradar-15.[1] Given its application in targeted protein degradation, understanding its solubility and stability is paramount for accurate and reproducible experimental outcomes. This document provides detailed application notes and protocols for the effective use of **ER ligand-7** in a research setting, with a focus on its solubility, stability, and handling for experimental use. The information presented herein is a synthesis of general best practices for small molecule inhibitors and PROTAC-related compounds, as specific quantitative data for **ER ligand-7** is limited in publicly available resources.

Physicochemical Properties of ER Ligand-7

A summary of the known physicochemical properties of **ER ligand-7** is presented in Table 1. This information is critical for calculating molar concentrations and understanding the compound's general characteristics.

Table 1: Physicochemical Data for **ER Ligand-7**

Property	Value	Reference
Catalog Number	HY-170334	[1]
Molecular Formula	C ₂₇ H ₂₃ F ₄ NO ₃	[1]
Molecular Weight	485.47 g/mol	[1]
Target	Estrogen Receptor/ERR	[1]
Pathway	Vitamin D Related/Nuclear Receptor; PROTAC	[1]

Solubility of ER Ligand-7

Due to its use as a component in PROTACs, which are known to have challenges with aqueous solubility, careful consideration of solvent selection is necessary.[2][3] While specific solubility data for **ER ligand-7** is not publicly available, Table 2 provides recommended solvents and estimated solubility based on common practices for similar small molecule compounds used in in-vitro assays.

Table 2: Recommended Solvents and General Solubility Guidelines for **ER Ligand-7**

Solvent	Recommended for	Estimated Solubility & Notes
Dimethyl Sulfoxide (DMSO)	Stock Solutions	High solubility is expected. DMSO is a versatile solvent for both polar and nonpolar compounds and is standard for preparing high-concentration stock solutions for in-vitro screening. ^[4] For cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid cellular toxicity. ^{[5][6]}
Ethanol	Stock Solutions	Good solubility is likely. Ethanol can be an alternative to DMSO for stock solution preparation.
Aqueous Buffers (e.g., PBS)	Working Solutions	Low solubility is anticipated. Direct dissolution in aqueous buffers is not recommended. Working solutions should be prepared by diluting a high-concentration stock solution (e.g., in DMSO) into the aqueous buffer. Precipitation may occur, so visual inspection is crucial.
Cell Culture Media	Working Solutions	Low solubility is expected. Similar to aqueous buffers, prepare by diluting from a stock solution. The presence of serum proteins in the media may aid in solubility but can also lead to compound binding.

Stability and Storage of ER Ligand-7

Proper storage and handling are critical to maintain the integrity and activity of **ER ligand-7**. The following guidelines are based on standard practices for bioactive small molecules.

Table 3: Stability and Storage Recommendations for **ER Ligand-7**

Form	Storage Condition	Recommended Duration	Notes
Solid (Powder)	-20°C or -80°C, desiccated, protected from light	Up to 3 years	As a powder, the compound is generally more stable. ^[5] Avoid frequent temperature fluctuations.
Stock Solution in DMSO or Ethanol	-20°C or -80°C in tightly sealed aliquots	Up to 1 month at -20°C, up to 6 months at -80°C	Aliquoting is highly recommended to avoid repeated freeze-thaw cycles, which can lead to degradation. ^{[7][8]}
Working Solution in Aqueous Buffer/Media	2-8°C	Use immediately; not recommended for storage	Aqueous solutions are more prone to degradation. Prepare fresh for each experiment.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **ER ligand-7**, which can then be used to make working solutions for various assays.

Materials:

- **ER ligand-7** (solid powder)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, low-retention tips

Procedure:

- **Equilibrate:** Allow the vial of **ER ligand-7** to come to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh a desired amount of **ER ligand-7** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.85 mg of the compound (Molecular Weight = 485.47 g/mol).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For 4.85 mg, add 1 mL of DMSO.
- **Solubilize:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (up to 45-60°C) or sonication can be used to aid dissolution if necessary.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed amber vials to protect from light and to minimize freeze-thaw cycles.
- **Store:** Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

- 10 mM **ER ligand-7** stock solution in DMSO
- Pre-warmed cell culture medium (with or without serum, as required by the experiment)
- Sterile tubes for dilution
- Pipettes and sterile, low-retention tips

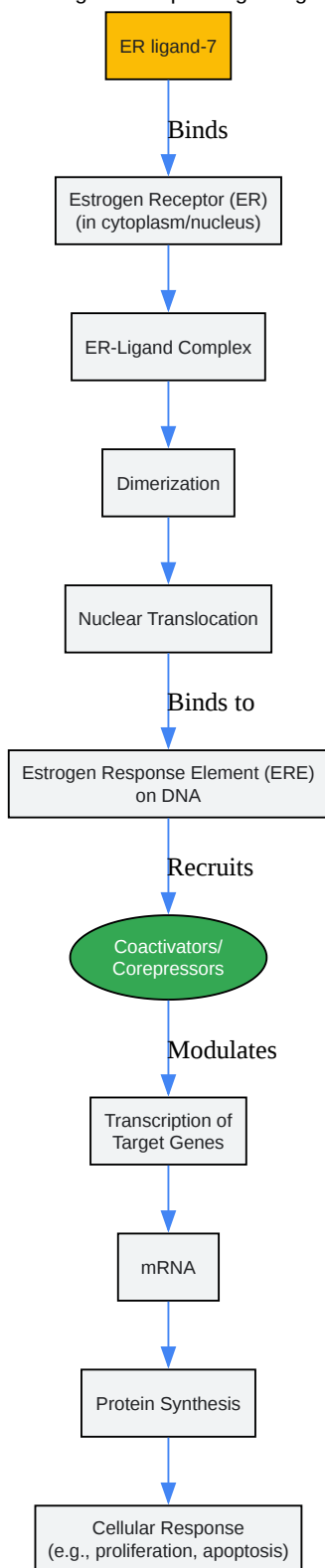
Procedure:

- Thaw Stock: Thaw a single aliquot of the 10 mM **ER ligand-7** stock solution at room temperature.
- Serial Dilution (if necessary): For very low final concentrations, it is advisable to perform one or more intermediate dilutions in DMSO or cell culture medium to ensure accuracy.
- Final Dilution: Directly add the required volume of the stock solution to the pre-warmed cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Mix: Mix immediately and thoroughly by gentle vortexing or inversion to ensure homogeneity and minimize precipitation.
- Use Immediately: Use the freshly prepared working solution to treat cells as soon as possible. Do not store aqueous working solutions.

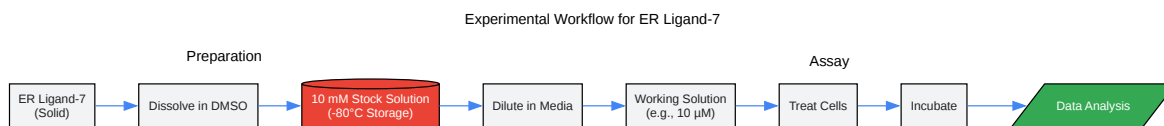
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **ER ligand-7**.

General Estrogen Receptor Signaling Pathway

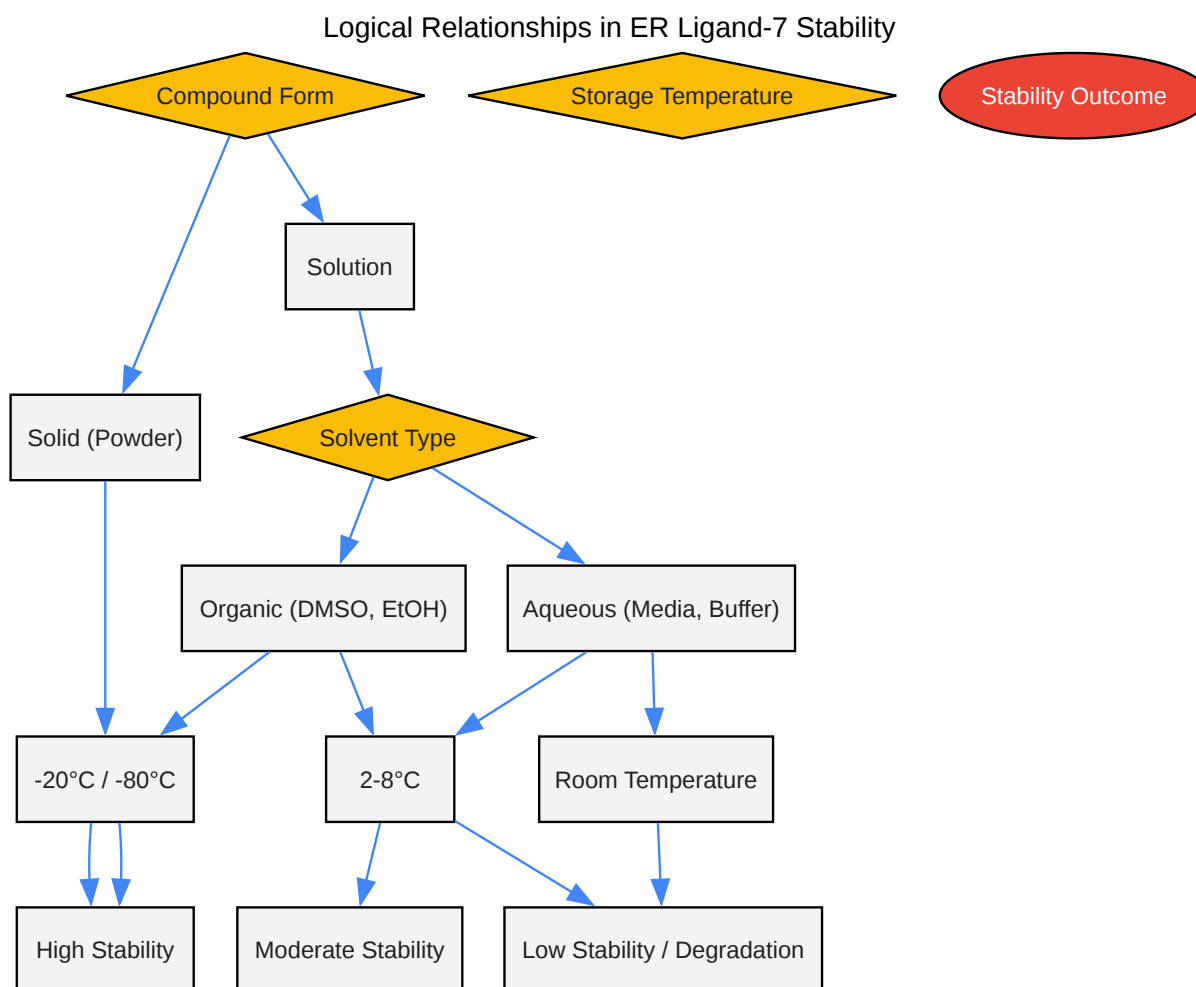
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Caption: General signaling pathway of an estrogen receptor ligand.



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Caption: Workflow for preparing and using **ER ligand-7** in experiments.



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Caption: Factors influencing the stability of **ER ligand-7**.

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